

Methyl 2-amino-4-fluorobenzoate molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-amino-4-fluorobenzoate

Cat. No.: B1317689

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In-Depth Technical Guide: Methyl 2-amino-4-fluorobenzoate

This guide provides a detailed overview of the molecular structure and properties of **Methyl 2-amino-4-fluorobenzoate**, a key building block in organic synthesis, particularly relevant for researchers and professionals in drug development.

Molecular Properties

Methyl 2-amino-4-fluorobenzoate is an aromatic organic compound. Its quantitative properties are summarized in the table below, providing a clear reference for experimental and theoretical applications.

Property	Value	Source
Molecular Formula	C ₈ H ₈ FNO ₂	[1][2][3]
Molecular Weight	169.15 g/mol	[2][4][5]
IUPAC Name	methyl 2-amino-4-fluorobenzoate	[3]
CAS Number	2475-81-2	[1][2][3]
Canonical SMILES	COC(=O)C1=C(N)C=C(F)C=C1	[3]

Molecular Structure Visualization

The structural formula of **Methyl 2-amino-4-fluorobenzoate** is depicted below. The molecule consists of a benzene ring substituted with a methyl ester group (-COOCH₃), an amino group (-NH₂), and a fluorine atom (-F). The relative positions of these substituents are critical to its chemical reactivity and use in synthesizing more complex molecules.

Molecular structure of **Methyl 2-amino-4-fluorobenzoate**.

This guide is intended for informational purposes for research and development professionals. For experimental applications, please refer to peer-reviewed protocols and safety data sheets.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. Methyl 2-Amino-4-fluorobenzoate – Biotuva Life Sciences [biotuva.com]
- 3. Methyl 2-amino-4-fluorobenzoate, 97%, Thermo Scientific Chemicals 25 g | Request for Quote [thermofisher.com]
- 4. Methyl 4-amino-2-fluorobenzoate | C8H8FNO2 | CID 21957875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Reliable Chemical Trading Partner, Professional Methyl 2-amino-4-fluorobenzoate Supply [methylbenzoate-benzoicacid.com]
- To cite this document: BenchChem. [Methyl 2-amino-4-fluorobenzoate molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1317689#methyl-2-amino-4-fluorobenzoate-molecular-structure-and-weight>

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